

Introduction: The Significance of Branched Alcohols and Isotopic Labeling

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Compound of Interest

Compound Name: 2-Hexyl-1-decanol-d3

CAS No.: 1246820-61-0

Cat. No.: B565605

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2-Hexyl-1-decanol is a primary alcohol with a branched-chain structure, specifically a β -alkylated dimer alcohol.^[1] This class of compounds, known as Guerbet alcohols, is produced via the Guerbet reaction, a self-condensation of primary alcohols at elevated temperatures.^[1] The resulting branched structure confers unique physicochemical properties compared to their linear counterparts, including significantly lower melting points, reduced viscosity, and excellent thermal and oxidative stability.^{[1][2]} These characteristics make them highly valuable in cosmetics as emollients, in industrial settings as lubricants and plasticizers, and increasingly, in pharmaceutical sciences.^{[2][3]}

The introduction of deuterium atoms to create **2-Hexyl-1-decanol-d3** provides a powerful tool for specific research applications. Isotopic labeling is a critical technique in drug metabolism and pharmacokinetic (DMPK) studies, quantitative analysis using mass spectrometry (as internal standards), and for probing reaction mechanisms. This guide will explore the properties of the deuterated species in the context of its well-characterized parent compound.

Section 1: Core Physicochemical Properties

2-Hexyl-1-decanol is a colorless, oily liquid with a mild, sweet odor.[4] Its long, branched alkyl chain renders it hydrophobic, with limited solubility in water but good solubility in organic solvents like alcohols and oils.[5] The defining feature of Guerbet alcohols is their wide liquid range; 2-Hexyl-1-decanol remains liquid at room temperature and has a very low melting point, which simplifies handling and formulation processes.[2][6]

The properties of **2-Hexyl-1-decanol-d3** are nearly identical to the non-deuterated form, with the primary difference being its molecular weight due to the three deuterium atoms. The specific isotopologue detailed in available literature is 2-hexyldecan-10,10,10-d3-1-ol, indicating the terminal methyl group of the decanol backbone is deuterated.[7]

Property	2-Hexyl-1-decanol	2-Hexyl-1-decanol-d3	Source(s)
IUPAC Name	2-hexyldecan-1-ol	2-hexyldecan-10,10,10-d3-1-ol	[4][7]
Synonyms	Hexyldecanol, Guerbet C16, Isofol 16	-	[5]
CAS Number	2425-77-6	1246820-61-0	[4][7]
Molecular Formula	C ₁₆ H ₃₄ O	C ₁₆ H ₃₁ D ₃ O	[4]
Molecular Weight	242.44 g/mol	245.46 g/mol	[4][7]
Physical State	Colorless, oily liquid	Liquid (inferred)	[4][5]
Melting Point	-21 to -15 °C	Similar to non-deuterated form	
Boiling Point	193-197 °C @ 33 mmHg	Similar to non-deuterated form	
Density	~0.836 g/mL at 25 °C	Similar to non-deuterated form	
Solubility	Insoluble in water; Soluble in alcohols, oils	Insoluble in water; Soluble in alcohols, oils	[5][6]
Refractive Index	n _{20/D} 1.449	Similar to non-deuterated form	

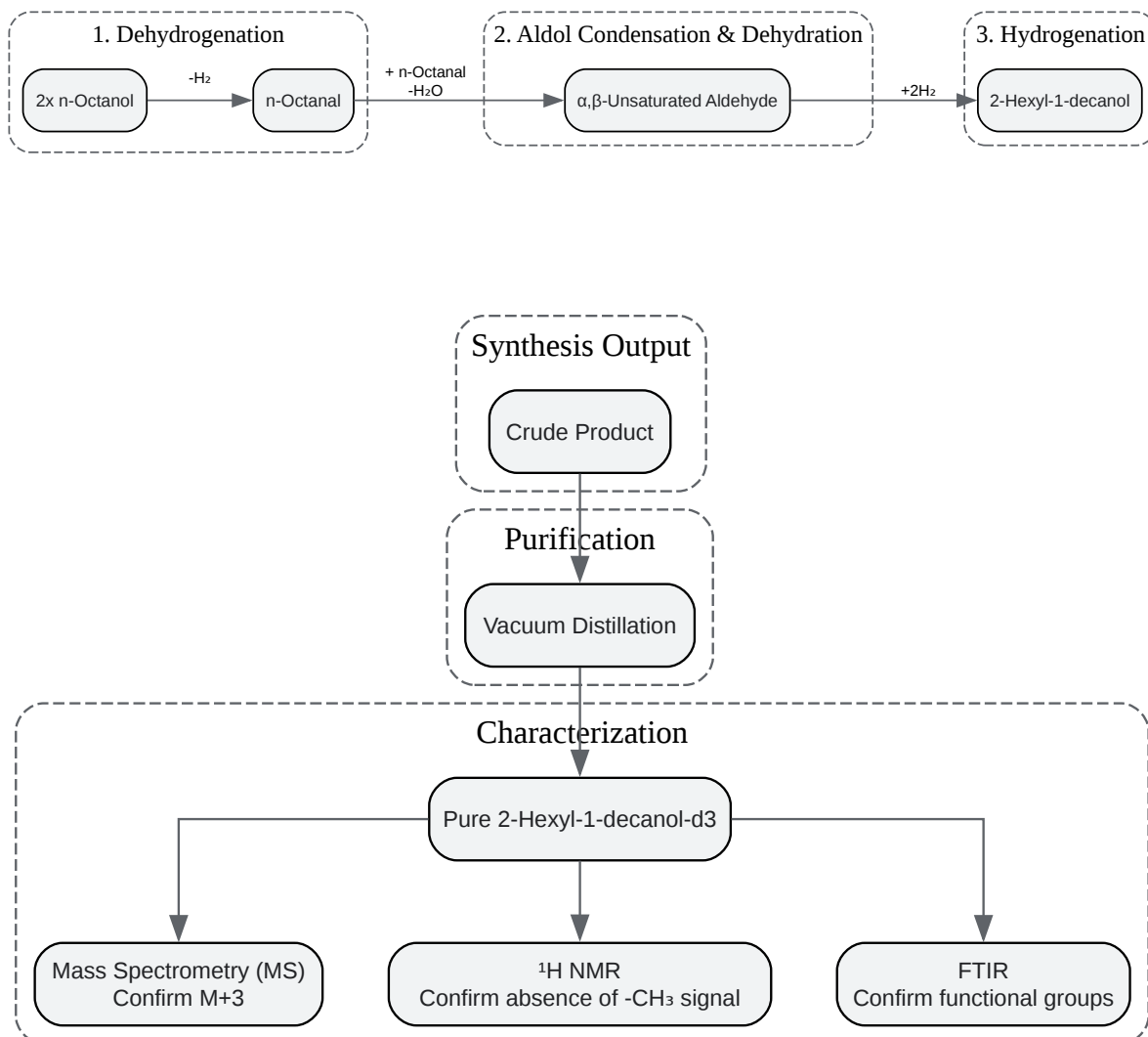
Section 2: Synthesis of the Core Structure via the Guerbet Reaction

The industrial synthesis of 2-Hexyl-1-decanol relies on the Guerbet reaction, which converts a primary alcohol (in this case, n-octanol) into its β-branched dimer.[8][9] This reaction requires a multifunctional catalyst capable of performing dehydrogenation, condensation, and hydrogenation steps.[1]

The overall reaction can be summarized as: $2 \text{CH}_3(\text{CH}_2)_7\text{OH} \rightarrow \text{CH}_3(\text{CH}_2)_7\text{CH}(\text{CH}_2\text{CH}_2\text{CH}_2\text{CH}_2\text{CH}_3)\text{CH}_2\text{OH} + \text{H}_2\text{O}$

The mechanism proceeds through several key stages:

- Dehydrogenation: The primary alcohol is oxidized to its corresponding aldehyde.
- Aldol Condensation: The aldehyde undergoes a base-catalyzed aldol condensation with another molecule of itself.
- Dehydration: The resulting β -hydroxy aldehyde readily dehydrates to form an α,β -unsaturated aldehyde.
- Hydrogenation: The unsaturated aldehyde is then reduced in a two-step process. First, the carbon-carbon double bond is hydrogenated, followed by the reduction of the aldehyde group back to a primary alcohol, yielding the final Guerbet alcohol.^[1]



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